

Personal protective equipment for handling UNC4976 TFA

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Compound of Interest

Compound Name: UNC4976 TFA

Cat. No.: B12390503

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Essential Safety and Handling of UNC4976 TFA

For researchers, scientists, and drug development professionals handling **UNC4976 TFA**, a positive allosteric modulator of the CBX7 chromodomain, stringent safety protocols are paramount to ensure personal safety and experimental integrity.^{[1][2][3]} This guide provides essential, immediate safety and logistical information, including operational and disposal plans for this research chemical.

Personal Protective Equipment (PPE)

Given that UNC4976 is supplied as a trifluoroacetate (TFA) salt, all handling procedures must account for the corrosive nature of trifluoroacetic acid.^{[4][5][6]} The following personal protective equipment is mandatory:

- **Eye Protection:** Chemical safety goggles are required at all times. If there is a splash hazard, a face shield should be worn in addition to goggles.
- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Given the corrosive nature of TFA, it is advisable to double-glove. Ensure to change gloves immediately if they become contaminated.
- **Body Protection:** A lab coat is required. For procedures with a higher risk of splashing, a chemically resistant apron over the lab coat is recommended.

- Respiratory Protection: While a standard fume hood should provide adequate ventilation, if there is a risk of generating aerosols or dusts, a properly fitted respirator (e.g., N95 or higher) should be used.^[7]

Handling and Operational Plan

Storage: **UNC4976 TFA** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term stability, it is recommended to store the compound at -80°C for up to six months or at -20°C for up to one month.^[1] Protect from moisture.

Preparation of Solutions: All work with solid **UNC4976 TFA** and its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.

- Weighing: When weighing the solid compound, do so in a fume hood and handle with care to avoid creating dust.
- Dissolving: **UNC4976 TFA** is soluble in DMSO (50 mg/mL).^[3] When preparing stock solutions, add the solvent slowly to the solid. Prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.^[1]

Disposal Plan

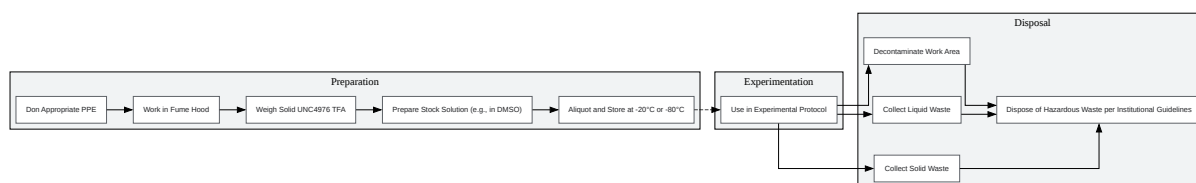
All waste containing **UNC4976 TFA**, including empty containers, contaminated gloves, and other disposable materials, must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions should be collected in a designated, sealed, and clearly labeled hazardous waste container for organic solvents. Do not pour down the drain.
- Decontamination: Decontaminate all work surfaces with an appropriate solvent (e.g., 70% ethanol) followed by a thorough cleaning with soap and water.

Quantitative Data Summary

| Property | Value | Reference |
|--------------------------|-------------------------|--------------------------------------|
| Molecular Formula | C49H71F3N6O10 | MedchemExpress Product Data Sheet[3] |
| Molecular Weight | 961.12 | MedchemExpress Product Data Sheet[3] |
| Solubility in DMSO | 50 mg/mL | MedchemExpress Product Data Sheet[3] |
| Long-term Storage | -80°C (up to 6 months) | MedchemExpress Website[1] |
| Short-term Storage | -20°C (up to 1 month) | MedchemExpress Website[1] |
| Trifluoroacetic Acid pKa | Approximately 0.2 - 0.5 | Multiple Sources[5] |

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **UNC4976 TFA** from preparation to disposal.

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